

# An In-depth Technical Guide to Benzyl 3-hydroxypropylmethylcarbamate

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

**Compound Name:** Benzyl 3-hydroxypropylmethylcarbamate

**CAS No.:** 887757-51-9

**Cat. No.:** B2850332

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**Benzyl 3-hydroxypropylmethylcarbamate** is a carbamate derivative with potential applications in medicinal chemistry and drug development. Its structure, incorporating a benzyl carbamate protecting group, a flexible propyl chain with a terminal hydroxyl group, and an N-methyl substitution, presents a unique combination of functionalities that could be leveraged in the design of novel therapeutic agents. This guide provides a comprehensive overview of the chemical properties, a plausible synthetic route, and detailed analytical methodologies for the characterization of **Benzyl 3-hydroxypropylmethylcarbamate**. While specific biological activity for this compound has not been extensively reported, this document explores potential applications based on the known roles of carbamates and N-methylated compounds in drug discovery, offering a valuable resource for researchers interested in this and related molecules.

## Introduction

The carbamate functional group is a cornerstone in medicinal chemistry, valued for its stability and its role as a bioisostere for amide bonds, which can enhance metabolic stability against proteases.[1] The incorporation of a benzyl carbamate (Cbz or Z) group, a widely used protecting group for amines in peptide synthesis, further highlights the synthetic utility of molecules like **Benzyl 3-hydroxypropylmethylcarbamate**. [2] The presence of an N-methyl group can significantly impact a molecule's pharmacokinetic and pharmacodynamic properties, often leading to enhanced potency and metabolic stability, a phenomenon sometimes referred to as the "magic methyl effect". [3][4]

This technical guide aims to provide a detailed exploration of **Benzyl 3-hydroxypropylmethylcarbamate**, a molecule at the intersection of these important chemical motifs. While it is not a widely studied compound, its structural features suggest potential as a building block or a lead compound in various drug discovery programs. This document will serve as a foundational resource, offering insights into its synthesis, characterization, and potential utility.

## Chemical and Physical Properties

Direct experimental data for **Benzyl 3-hydroxypropylmethylcarbamate** is not extensively available in the public domain. The properties listed below are a combination of data from chemical suppliers and predicted values based on its structure and data from analogous compounds.

Property	Value	Source
CAS Number	887757-51-9	[5]
Molecular Formula	C <sub>12</sub> H <sub>17</sub> NO <sub>3</sub>	[5]
Molecular Weight	223.27 g/mol	[5]
Appearance	Colorless to pale yellow liquid (predicted)	[6]
Boiling Point	363.5 ± 31.0 °C at 760 mmHg	
Density	~1.1 g/cm <sup>3</sup> (predicted)	
Solubility	Soluble in most organic solvents (e.g., methanol, ethanol, dichloromethane, ethyl acetate). Limited solubility in water (predicted).	
Storage	Store at room temperature in a dry, well-ventilated area.	

## Synthesis and Purification

The most direct and plausible synthetic route to **Benzyl 3-hydroxypropylmethylcarbamate** involves the reaction of the secondary amino alcohol, N-methyl-3-aminopropanol, with benzyl chloroformate. This is a standard method for the formation of benzyl carbamates from amines. [7][8]

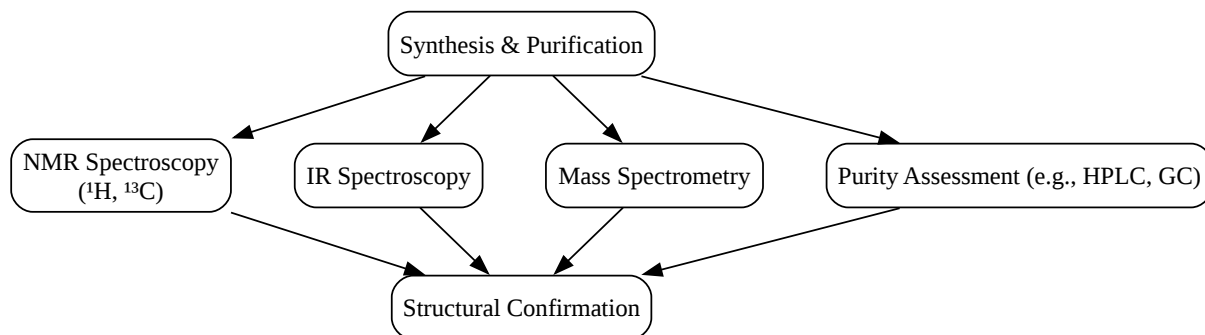
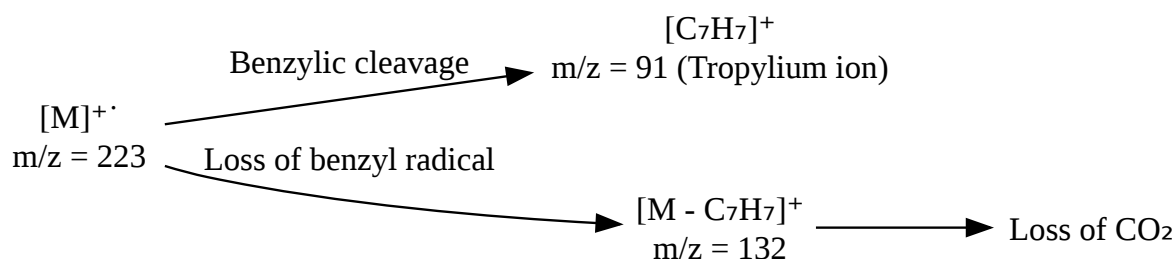
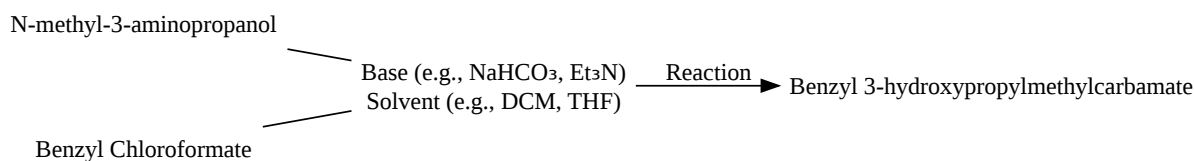
### Synthesis of the Precursor: N-methyl-3-aminopropanol

The key precursor, N-methyl-3-aminopropanol (CAS 42055-15-2), is commercially available. However, for researchers needing to synthesize it, a common method is the reductive amination of 3-aminopropanol with formaldehyde, or the reduction of a suitable amide or ester precursor.

### Synthesis of Benzyl 3-hydroxypropylmethylcarbamate

This protocol describes the N-protection of N-methyl-3-aminopropanol using benzyl chloroformate.

Reaction Scheme:



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- 1. 1-Propanol, 3-amino- (CAS 156-87-6) - Chemical & Physical Properties by Cheméo [chemeo.com]
- 2. Thieme E-Books & E-Journals [thieme-connect.de]
- 3. Mechanism of drug-potency enhancement via methylation - Physical Chemistry Chemical Physics (RSC Publishing) [pubs.rsc.org]
- 4. CIPSM - N-Methylation of Peptides: A New Perspective in Medicinal Chemistry [cipsm.de]
- 5. 887757-51-9|Benzyl (3-hydroxypropyl)(methyl)carbamate|BLD Pharm [bldpharm.com]
- 6. 3-Aminopropanol | 156-87-6 [chemicalbook.com]
- 7. Provide a mechanism for the protection of the amine as the benzyl... | Study Prep in Pearson+ [pearson.com]
- 8. Page loading... [wap.guidechem.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Benzyl 3-hydroxypropylmethylcarbamate]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2850332/docs#an-in-depth-technical-guide-to-benzyl-3-hydroxypropylmethylcarbamate]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)